

Technical Guide: Bioactivity Profiling & Screening of 4-Bromoisoquinolin-7-ol[1]

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Compound of Interest

Compound Name: 4-Bromoisoquinolin-7-ol

CAS No.: 1783631-45-7

Cat. No.: B1446597

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Executive Summary & Rationale

4-Bromoisoquinolin-7-ol is not merely a passive intermediate; it is a bioactive fragment capable of interacting with ATP-binding pockets of kinases and DNA-associated enzymes.[1][2] The isoquinoline core is historically validated in FDA-approved drugs (e.g., Fasudil), while the C4-bromine atom provides a distinct halogen bond donor capability and a site for late-stage diversification (Suzuki/Sonogashira coupling).[1]

Primary Screening Objectives:

- **Intrinsic Cytotoxicity:** Determine antiproliferative potency against solid tumor lines (focus on lung/breast due to isoquinoline tropism).[2]
- **Kinase Selectivity:** Evaluate potential as an ATP-competitive inhibitor (targeting CDK/JNK families).
- **Fragment Validity:** Assess solubility and chemical stability (C-Br bond integrity) prior to high-throughput screening (HTS).

Chemoinformatics & Compound Preparation

Before biological introduction, the physicochemical profile must be established to prevent false negatives due to precipitation.^[2]

Molecular Properties (Predicted)

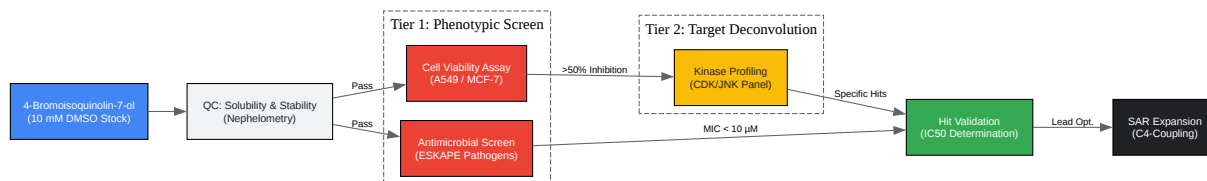
Property	Value	Implication for Screening
Molecular Weight	~224.05 Da	Fragment-like; high ligand efficiency potential. ^{[1][2]}
cLogP	~2.3	Moderate lipophilicity; likely cell-permeable. ^{[1][2]}
pKa (Phenolic OH)	~9.2	Ionized at basic pH; neutral at physiological pH (7.4). ^[2]
H-Bond Donors/Acceptors	1 / 2	Compatible with Lipinski's Rule of 5. ^{[1][2]}

Stock Solution Protocol^{[1][2]}

- Solvent: Dimethyl sulfoxide (DMSO), anhydrous, ≥99.9%.
- Concentration: Prepare a 10 mM master stock.
- Storage: Aliquot into amber glass vials (light sensitive due to aryl bromide) and store at -20°C.
- QC Check: Verify solubility via nephelometry or visual inspection after 1:100 dilution in PBS (pH 7.4). Note: If precipitation occurs, add 0.1% Tween-80 to assay buffers.^[1]

Screening Workflow Visualization

The following diagram outlines the logical flow from compound preparation to hit validation.



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Figure 1: Multi-stage screening cascade designed to filter non-specific toxicity before identifying molecular targets.

Experimental Protocols

Protocol A: Cell Viability Screening (MTT Assay)

Rationale: Isoquinolines often intercalate DNA or inhibit tubulin.[2] This assay quantifies metabolic activity as a proxy for viability.[2]

Materials:

- Cell Lines: A549 (Lung carcinoma), MCF-7 (Breast adenocarcinoma).[1][2]
- Reagent: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).[1][2]
- Control: Doxorubicin (Positive), 0.1% DMSO (Vehicle).[2]

Step-by-Step Methodology:

- Seeding: Plate cells at

cells/well in 96-well plates. Incubate for 24h at 37°C/5% CO₂ to allow attachment.

- Treatment: Remove media. Add 100 μ L fresh media containing **4-Bromoisoquinolin-7-ol** at screening concentration (e.g., 10 μ M for single-point, or serial dilutions for IC50).
 - Critical: Maintain DMSO final concentration < 0.5% to prevent solvent toxicity.[\[2\]](#)
- Incubation: Incubate for 48 hours.
- Development: Add 10 μ L MTT reagent (5 mg/mL in PBS). Incubate for 3-4 hours until purple formazan crystals form.
- Solubilization: Aspirate media carefully. Add 100 μ L DMSO to dissolve crystals. Shake plate for 10 min.
- Readout: Measure Absorbance at 570 nm (reference 630 nm) using a microplate reader.
- Calculation:

[\[1\]](#)[\[2\]](#)

Protocol B: Kinase Inhibition Profiling (ADP-Glo™)

Rationale: The isoquinoline nitrogen and C7-hydroxyl mimic the adenine ring of ATP, making this scaffold a classic ATP-competitive kinase inhibitor candidate (specifically for CDKs and JNKs).[\[1\]](#)[\[2\]](#)

Methodology:

- Enzyme Prep: Dilute recombinant kinase (e.g., CDK2/CyclinA) and substrate (Histone H1) in reaction buffer.[\[2\]](#)
- Compound Addition: Add **4-Bromoisoquinolin-7-ol** (start at 10 μ M).
- Reaction Initiation: Add ATP (at concentration for the specific kinase) to start the reaction.[\[2\]](#) Incubate for 60 min at RT.
- ADP Detection:

- Add ADP-Glo™ Reagent (terminates reaction, depletes remaining ATP).[2] Incubate 40 min.
- Add Kinase Detection Reagent (converts ADP to ATP, then to light via luciferase).[2] Incubate 30 min.
- Measurement: Read Luminescence (RLU). Lower signal indicates inhibition.[2]

Data Analysis & Hit Validation

Interpreting the Data[3]

- Cytotoxicity Hit: $IC_{50} < 10 \mu M$ is considered active for a fragment.[2]
- Kinase Hit: >50% inhibition at $10 \mu M$ warrants a full dose-response curve.[1][2]
- PAINS Filter: If the compound shows activity across all assays (cytotoxicity + bacteria + kinases), it may be a "Pan-Assay Interference Compound" (PAINS), likely acting via membrane disruption or redox cycling (common with phenols).[2]

Structural Validation (SAR Logic)

If **4-Bromoisoquinolin-7-ol** is active, the bromine is the key to validation.[1][2]

- Experiment: Synthesize the de-brominated analog (Isoquinolin-7-ol).
- Logic: If activity is lost, the bromine is essential (halogen bonding or steric fill).[2] If activity remains, the pharmacology is driven by the isoquinoline core.[2]

References

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